

Bisocetrizole particle size distribution analysis

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Compound of Interest

Compound Name: *Bisocetrizole*

Cat. No.: *B1663556*

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An In-Depth Technical Guide to **Bisocetrizole** Particle Size Distribution Analysis

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bisocetrizole, also known as Methylene Bis-Benzotriazolyl Tetramethylbutylphenol (MBBT) and marketed under the trade name Tinosorb® M, is a high-performance, broad-spectrum ultraviolet (UV) filter.^{[1][2][3]} Its unique characteristic lies in its physical form; it is utilized as microfine organic particles, typically with a size of less than 200 nm.^{[1][4]} Unlike other organic UV absorbers that are soluble in either the oil or water phase of a formulation, **bisocetrizole** is poorly soluble in both. This necessitates its formulation as an aqueous suspension of microparticles.

This "hybrid" nature, combining properties of both organic chemical absorbers and inorganic physical blockers, means that its mechanism of action includes not only the absorption of UV radiation but also its scattering and reflection. The particle size and its distribution are therefore critical quality attributes that significantly influence the final product's efficacy, safety, and aesthetic properties. An optimized particle size distribution is essential for ensuring consistent Sun Protection Factor (SPF) performance, preventing agglomeration, and achieving an acceptable skin feel. This guide provides a detailed overview of the methods used to analyze **Bisocetrizole**'s particle size distribution, presents key quantitative data, and outlines experimental protocols.

Quantitative Data on Bisocetrizole Particle Size

The particle size of **Bisotrizole** is typically in the sub-micron range to optimize its UV attenuation properties. The following table summarizes key particle size data reported in scientific literature and regulatory documents.

Parameter	Value	Method Used	Material	Source
Median Particle Size (d(0.5), mass based)	150 ± 9 nm	Fiber-Optic Quasi-Elastic Light Scattering (FOQELS)	Tinosorb® M (Batch 1365CL6VY)	
General Particle Size	< 200 nm	Not Specified	Microfine organic particles	
Typical Specification Range	10 - 500 nm	Dynamic Light Scattering, Laser Diffraction	Microfine Bisotrizole suspensions	
Microparticle Carrier Size	< 100 µm	Not Specified	MBBT-loaded microparticles (by spray-drying)	

Note: The larger microparticle carrier size refers to a formulation where **Bisotrizole** is encapsulated, and does not represent the primary particle size of the UV filter itself.

Experimental Protocols for Particle Size Analysis

The accurate characterization of **Bisotrizole**'s particle size distribution requires sophisticated analytical techniques. The choice of method depends on the specific requirements of the analysis, such as the need for number-based versus volume-based distribution, or the need for morphological information.

Laser Diffraction

Laser diffraction, also known as static light scattering, is a widely used technique for particle size analysis across a broad range, from tens of nanometers to several millimeters.

- Principle: The method is based on the principle that particles scatter light at an angle that is inversely proportional to their size; larger particles scatter light at smaller angles, while

smaller particles scatter light at wider angles. An array of detectors measures the angular intensity of the scattered light, which is then converted into a particle size distribution using an appropriate optical model, typically the Mie theory.

- Methodology:
 - Sample Preparation (Wet Dispersion): A representative sample of the **Bisoctrizole** aqueous dispersion is prepared. It is crucial to select a suitable dispersant (e.g., deionized water with a surfactant if not already present in the formulation) to ensure the particles are well-dispersed and to prevent agglomeration.
 - Ultrasonication: The sample suspension is often subjected to ultrasonication for a defined period (e.g., 1-3 minutes) to break up any loose agglomerates and ensure a state of primary particle dispersion. The power and duration of sonication must be carefully optimized to avoid particle attrition.
 - Instrument Setup: The laser diffraction analyzer is configured with the appropriate optical parameters (e.g., refractive index for both **Bisoctrizole** and the dispersant).
 - Measurement: The prepared sample is circulated through the measurement cell of the instrument. The laser beam passes through the sample, and the scattered light pattern is recorded by the detectors. Multiple measurements are typically taken to ensure reproducibility.
 - Data Analysis: The instrument's software uses the Mie theory to deconvolute the scattered light pattern into a volume-based particle size distribution. Key parameters reported include the median particle size (Dv50) and the width of the distribution (e.g., Dv10 and Dv90).

Dynamic Light Scattering (DLS)

DLS, or Photon Correlation Spectroscopy (PCS), is a highly precise method for measuring the size of particles in the sub-micron and nanometer range, making it particularly suitable for **Bisoctrizole**.

- Principle: DLS measures the fluctuations in the intensity of scattered light over time, which are caused by the Brownian motion of particles in a liquid suspension. Smaller particles

move more rapidly, causing faster fluctuations, while larger particles move more slowly, leading to slower fluctuations. By analyzing the rate of these fluctuations using an autocorrelator, the diffusion coefficient of the particles can be determined, and from this, the hydrodynamic diameter is calculated using the Stokes-Einstein equation.

- Methodology:
 - Sample Preparation: A small aliquot of the **Bisoctrizole** suspension is diluted with a suitable filtered solvent (e.g., deionized water) to an appropriate concentration. The concentration must be low enough to avoid multiple scattering effects but high enough to generate a sufficient scattering signal.
 - Sample Filtration: The diluent should be filtered through a fine pore size filter (e.g., 0.22 μm) to remove any extraneous dust or contaminants.
 - Measurement: The diluted sample is placed in a cuvette, which is then inserted into the DLS instrument. The sample is allowed to equilibrate to a stable temperature. A laser illuminates the sample, and a detector, typically positioned at a 90° or 173° angle, records the intensity fluctuations of the scattered light.
 - Data Analysis: The correlation function of the scattering intensity is analyzed to yield the average hydrodynamic size (Z-average) and the Polydispersity Index (PDI), which is a measure of the broadness of the size distribution.

Electron Microscopy

Microscopy techniques provide direct visualization of the particles, offering invaluable information on both size and morphology.

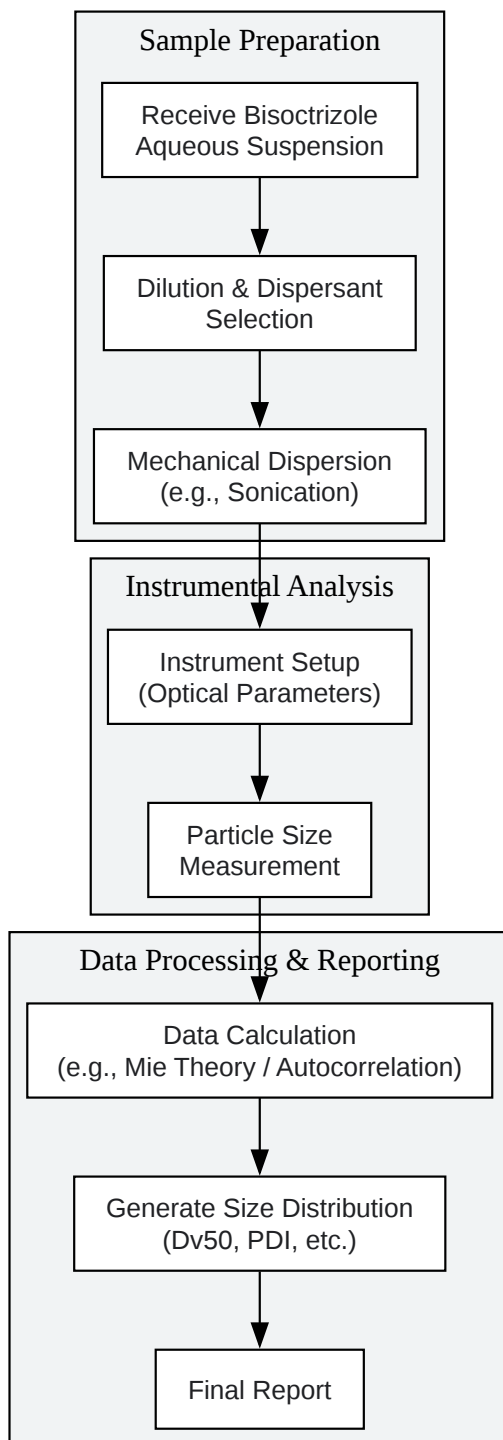
- Principle: Scanning Electron Microscopy (SEM) uses a focused beam of electrons to scan the surface of a sample, generating signals that provide information about the sample's surface topography and composition. It offers high-resolution imaging of the particles.
- Methodology:
 - Sample Preparation: A drop of the diluted **Bisoctrizole** suspension is placed on an SEM stub and allowed to dry completely under controlled conditions to minimize particle

aggregation.

- Sputter Coating: As **Bisoctrizole** is a non-conductive organic material, the dried sample must be coated with a thin layer of a conductive material (e.g., gold or palladium) to prevent charging under the electron beam.
- Imaging: The prepared stub is placed in the SEM vacuum chamber. The electron beam is scanned across the sample, and the resulting images are captured at various magnifications.
- Image Analysis: The captured images can be analyzed using appropriate software to measure the dimensions of individual particles, providing a number-based size distribution and direct observation of particle shape. This method is often used to validate results from ensemble techniques like DLS and laser diffraction.

Visualizations: Workflows and Relationships

Diagrams created using the DOT language to illustrate key processes and concepts in **Bisoctrizole** analysis.



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Caption: General experimental workflow for **Bisoctrizole** particle size analysis.



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Caption: Impact of **Bisotrizole** particle size on key product attributes.

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